

Application Notes and Protocols for Quinaldine Red in Fluorescence Microscopy

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Compound of Interest

Compound Name: Quinaldine Red

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Introduction

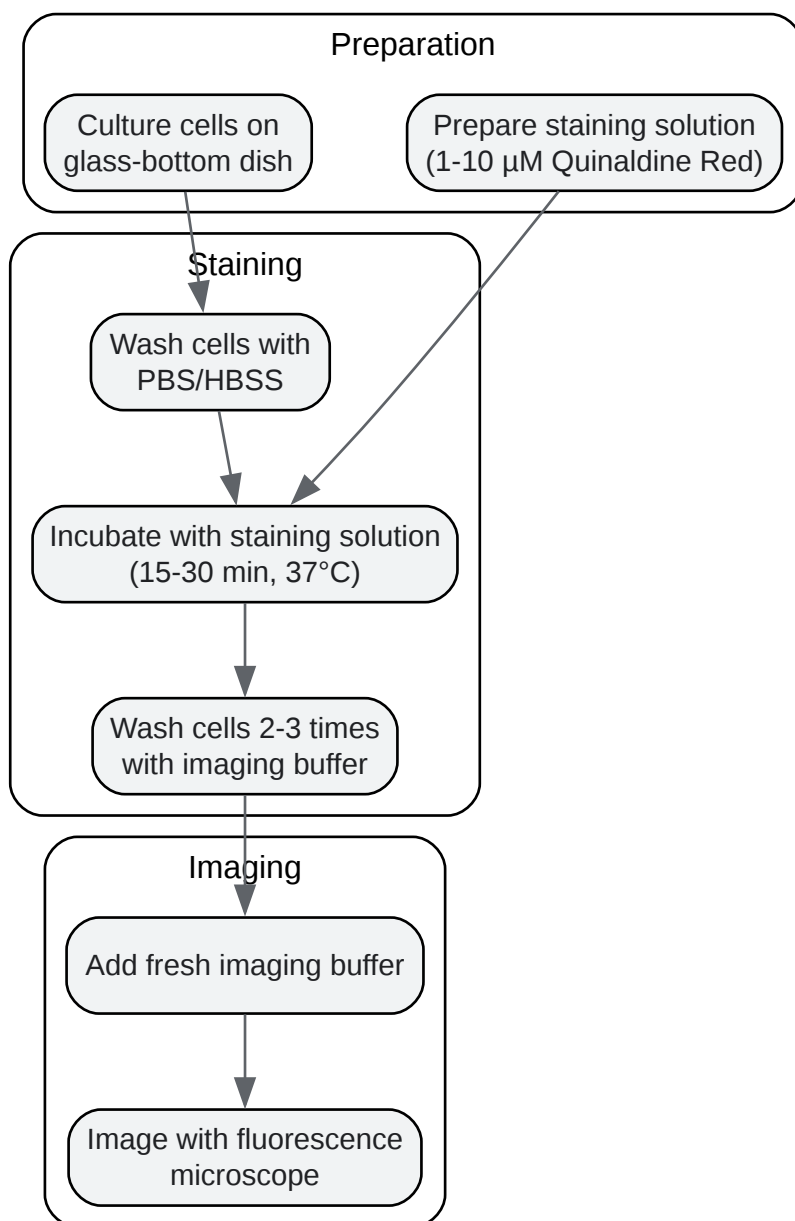
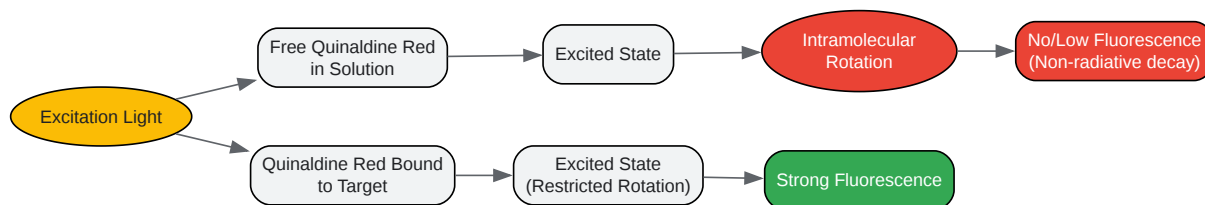
Quinaldine Red is a cationic styryl dye that exhibits a remarkable "light-up" fluorescence properties.[1][2] In solution, the free dye is virtually non-fluorescent due to intramolecular rotation that quenches the excited state.[1] Upon binding to specific molecular structures, this rotation is restricted, leading to a significant enhancement in fluorescence quantum yield. This property makes **Quinaldine Red** a valuable tool for fluorescence microscopy, offering high contrast and low background signal.[1]

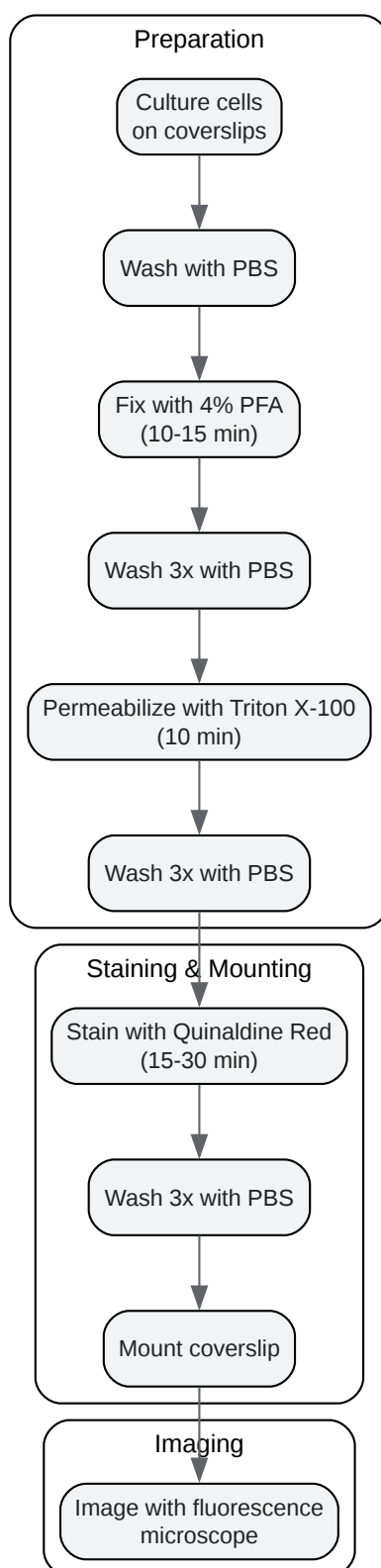
Initially known as a pH indicator, its application in cellular imaging is expanding due to its ability to selectively bind to and visualize nucleic acids (both DNA and RNA), amyloid fibrils, and non-canonical DNA structures like i-motifs.[1] Its relatively safe and inexpensive nature further enhances its appeal as a fluorescent probe in various biological research and drug development applications.

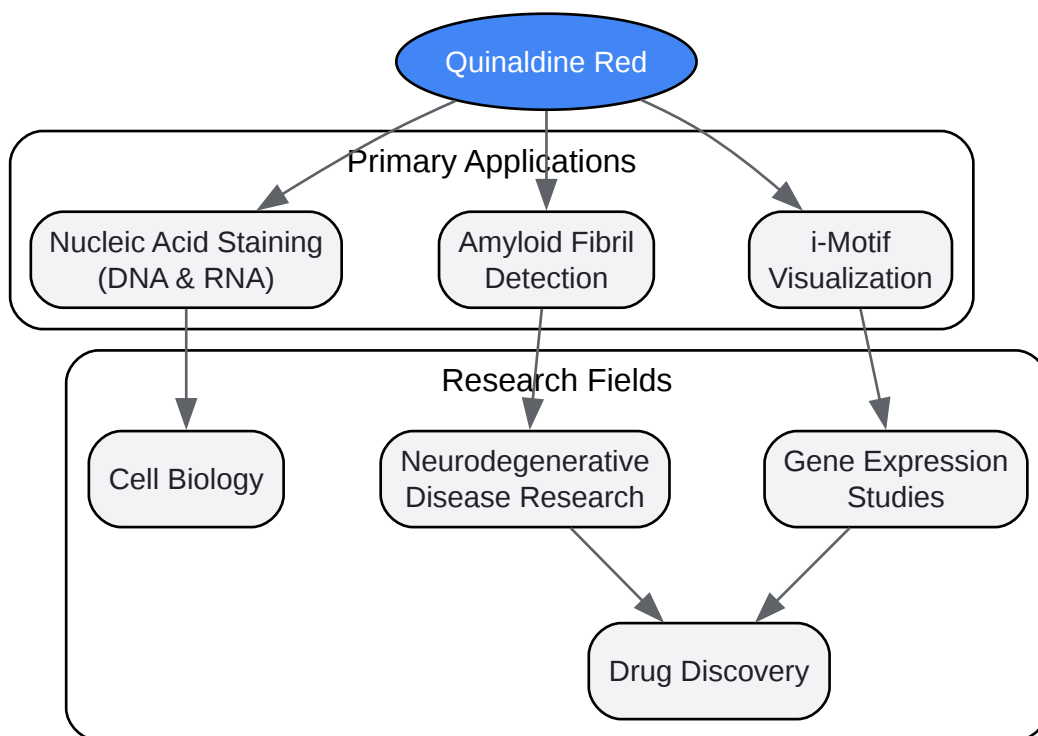
Principle of Fluorescence

The fluorescence of **Quinaldine Red** is based on a "molecular rotor" mechanism. In a low-viscosity environment like an aqueous solution, the molecule can freely rotate around the bond connecting its two aromatic rings. This rotation provides a non-radiative pathway for the decay of the excited state, resulting in minimal fluorescence. When **Quinaldine Red** binds to a target molecule, such as intercalating into the grooves of DNA or associating with the beta-sheet

structures of amyloid fibrils, this intramolecular rotation is sterically hindered. This restriction of movement closes the non-radiative decay channel, forcing the excited molecule to return to the ground state by emitting a photon, thus "lighting up" with strong fluorescence.







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References

- 1. arxiv.org [arxiv.org]
- 2. Quinaldine red - Wikipedia [en.wikipedia.org]
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